

Personal protective equipment for handling GSK-1520489A

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Compound of Interest

Compound Name: GSK-1520489A

Cat. No.: B10832125

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Essential Safety and Handling Guide for GSK-1520489A

This guide provides crucial safety and logistical information for the handling and disposal of **GSK-1520489A**, a potent PKMYT1 inhibitor. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals. Adherence to these guidelines is essential to minimize risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **GSK-1520489A**, especially in its solid, powdered form, the following personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and ingestion. These recommendations are based on general safety protocols for handling potent protein kinase inhibitors.

PPE Category	Required Equipment	Specifications
Eye and Face Protection	Safety Goggles or Glasses	Must meet OSHA 29 CFR 1910.133 or European Standard EN166 requirements. [1]
Skin Protection	Chemical-Resistant Gloves	Nitrile or other appropriate material to prevent direct skin contact. [1]
Lab Coat/Protective Clothing	To shield skin and personal clothing from contamination. [1]	
Respiratory Protection	Not required under normal use	A particle filter is recommended if dust formation is likely. [1]

Handling and Storage Protocols

Proper handling and storage are critical to maintain the integrity of **GSK-1520489A** and to ensure the safety of laboratory personnel.

Storage of Solid Compound:

Storage Condition	Duration
-20°C (Powder)	2 years
-20°C	1 month [2]
-80°C	6 months [2]

Preparation of Stock Solutions:

GSK-1520489A is typically dissolved in Dimethyl Sulfoxide (DMSO) to create a stock solution.

Solvent	Concentration	Storage of Stock Solution	Duration
DMSO	11 mg/mL (25.85 mM) [3]	4°C	2 weeks
-80°C	6 months[4]		

Experimental Protocol: In Vivo Formulation

For in vivo experiments, a common formulation involves a 10% DMSO and 90% Corn Oil solution.

- Prepare a 20.8 mg/mL stock solution of **GSK-1520489A** in DMSO.
- To prepare a 1 mL working solution, add 100 µL of the DMSO stock solution to 900 µL of corn oil.[2][5]
- Mix thoroughly to ensure a clear and homogenous solution.[2][5]

Disposal Plan

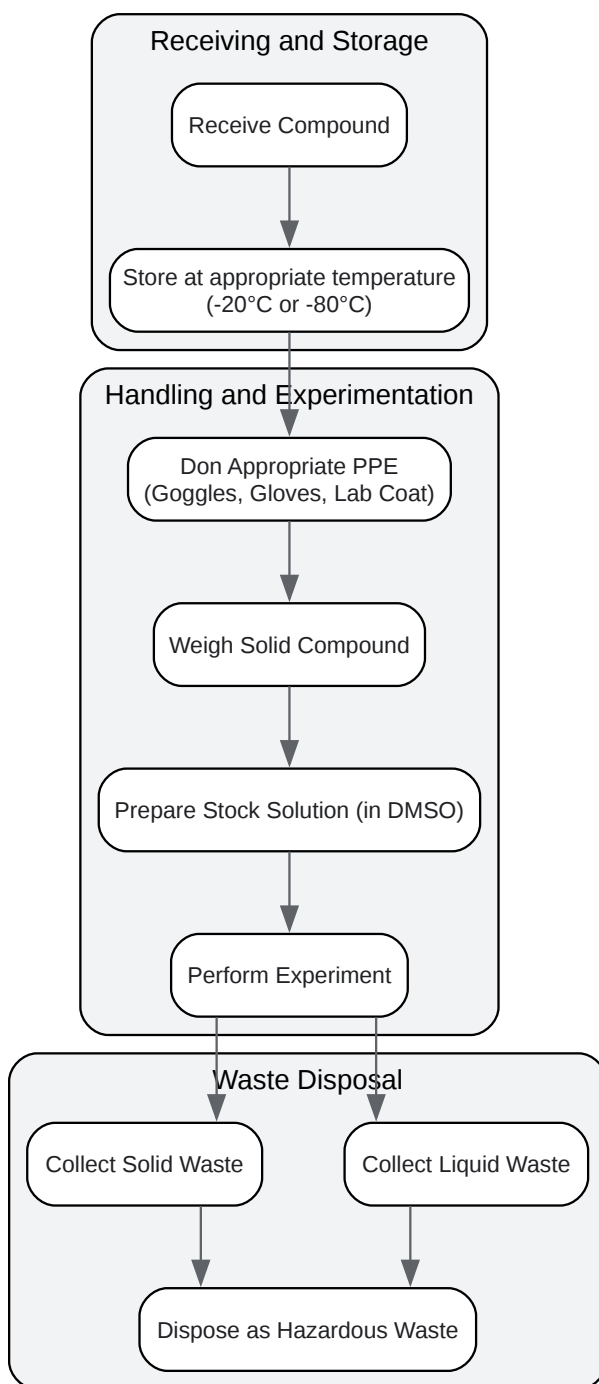
Proper disposal of **GSK-1520489A** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: All waste containing **GSK-1520489A** should be treated as hazardous chemical waste.
- Containment: Collect all solid waste (e.g., contaminated gloves, wipes, weigh boats) and liquid waste (e.g., unused solutions) in clearly labeled, sealed containers.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations for hazardous chemical waste. Do not release into the environment.[1] Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Operational Workflow

The following diagram illustrates the standard operational workflow for handling **GSK-1520489A** from receipt to disposal.

GSK-1520489A Handling and Disposal Workflow



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Caption: Workflow for safe handling of **GSK-1520489A**.

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